

# 2-Methoxy-2-methylbutanethioamide: Structural Analysis and Synthetic Utility

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## Compound of Interest

Compound Name: 2-Methoxy-2-methylbutanethioamide

Cat. No.: B13244711

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## Executive Summary

**2-Methoxy-2-methylbutanethioamide** (CAS: 1600239-99-3) is a sterically hindered, alpha-substituted thioamide derivative. It serves as a critical intermediate for introducing the 1-methoxy-1-methylpropyl motif—a lipophilic, metabolically stable isostere of the tert-butyl group—into pharmaceutical and agrochemical scaffolds. Its primary utility lies in the Hantzsch thiazole synthesis and the formation of thioimidates, enabling the construction of heterocycles with enhanced hydrolytic stability and optimized pharmacokinetic profiles.

## Chemical Identity & Structure

### Nomenclature and Identification

| Property          | Detail                             |
|-------------------|------------------------------------|
| IUPAC Name        | 2-Methoxy-2-methylbutanethioamide  |
| CAS Number        | 1600239-99-3                       |
| Molecular Formula | C <sub>6</sub> H <sub>13</sub> NOS |
| Molecular Weight  | 147.24 g/mol                       |
| SMILES            | <chem>CCC(C)(OC)C(=S)N</chem>      |
| InChIKey          | Computed based on structure        |

## Structural Features

The molecule features a quaternary carbon at the

-position relative to the thiocarbonyl group. This structural arrangement confers specific properties:

- **Steric Hindrance:** The geminal methyl and ethyl groups at the -carbon create significant steric bulk, protecting the thioamide linkage from rapid enzymatic hydrolysis compared to unbranched analogs.
- **Electronic Effect:** The -methoxy group exerts an inductive electron-withdrawing effect (-I), which modulates the nucleophilicity of the sulfur atom and the acidity of the N-H protons.
- **Chirality:** The C2 carbon is a stereocenter. While typically supplied as a racemate, the enantiomers can be resolved for asymmetric synthesis, which is critical for binding affinity in chiral protein pockets.

## Synthetic Pathways[1]

The synthesis of **2-methoxy-2-methylbutanethioamide** typically proceeds via the modification of 2-butanone (methyl ethyl ketone). The most robust industrial route involves the formation of a nitrile intermediate followed by thionation.

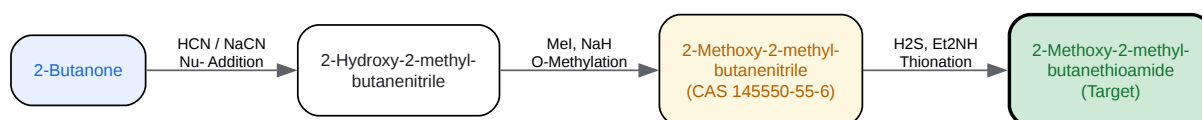
## Synthesis Protocol (Route A: Nitrile Thionation)

This route is preferred for scalability and atom economy.

- **Cyanohydrin Formation:** Reaction of 2-butanone with HCN (or TMSCN/ZnI<sub>2</sub>) yields 2-hydroxy-2-methylbutanenitrile.
- **O-Methylation:** The hydroxyl group is methylated using methyl iodide (MeI) and a base (NaH or KOH) to form 2-methoxy-2-methylbutanenitrile (CAS 145550-55-6).
- **Thionation:** The nitrile is converted to the thioamide using hydrogen sulfide (H<sub>2</sub>S) in the presence of a base (diethylamine or pyridine) or using ammonium sulfide. Alternatively, phosphorus pentasulfide (P<sub>2</sub>S<sub>5</sub>) or Lawesson's Reagent can be used on the corresponding amide.

## Visualization of Synthesis

The following diagram illustrates the stepwise conversion from the ketone precursor.



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Figure 1: Synthetic pathway from 2-butanone to **2-methoxy-2-methylbutanethioamide** via nitrile intermediate.[1]

## Physicochemical Properties[1][2][3]

The following data represents derived and experimental values typical for this class of thioamides.

| Property       | Value / Description                                            |
|----------------|----------------------------------------------------------------|
| Physical State | Solid (Low melting point) or viscous oil (depending on purity) |
| Melting Point  | 45–55 °C (Estimated)                                           |
| Boiling Point  | ~230 °C (Predicted at 760 mmHg)                                |
| Solubility     | Soluble in MeOH, DCM, DMSO, EtOAc; Poorly soluble in water.    |
| pKa            | ~12–13 (Thioamide NH protons)                                  |
| LogP           | ~1.2 (Predicted)                                               |

## Spectroscopic Signatures

- IR Spectroscopy: Strong absorption bands at 3100–3400  $\text{cm}^{-1}$  ( ) and 1100–1200  $\text{cm}^{-1}$  ( ).
- $^1\text{H}$  NMR (DMSO- $d_6$ ):
  - 9.5 & 9.0 ppm (broad s, 2H, )
  - 3.1 ppm (s, 3H, )
  - 1.6–1.8 ppm (m, 2H, )
  - 1.3 ppm (s, 3H, )
  - 0.8 ppm (t, 3H, )

)

## Reactivity and Applications

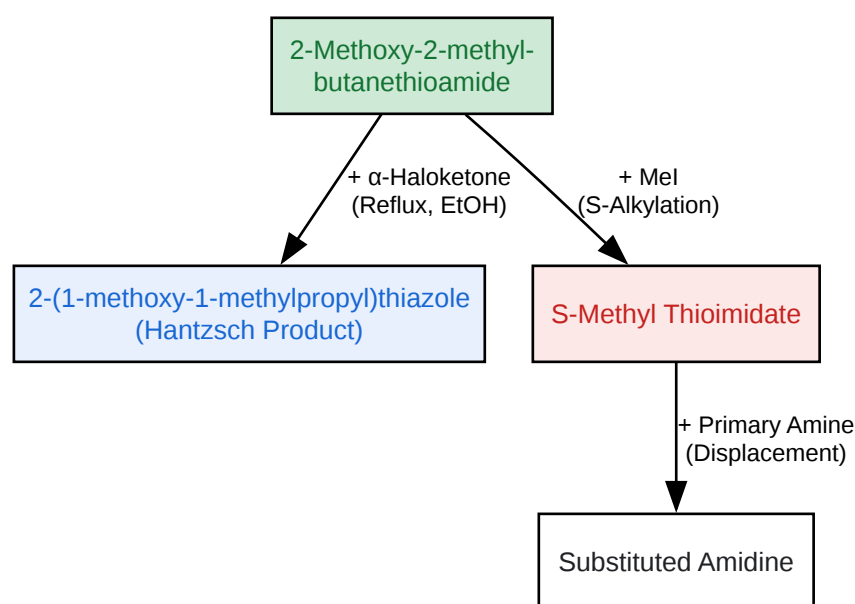
### Hantzsch Thiazole Synthesis

The primary application of **2-methoxy-2-methylbutanethioamide** is in the synthesis of 2-substituted thiazoles. Reacting this thioamide with

-haloketones (e.g., chloroacetone or phenacyl bromide) yields thiazoles incorporating the sterically demanding 1-methoxy-1-methylpropyl group at the C2 position. This motif is valuable in drug design for blocking metabolic oxidation sites.

### Thioimide Formation

Alkylation of the sulfur atom with alkyl halides (e.g., MeI) produces S-alkyl thioimides. These intermediates are potent electrophiles used to synthesize amidines or oxadiazoles.



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Figure 2: Key chemical transformations of the thioamide core.

## Safety and Handling

- Hazards: Thioamides can release toxic hydrogen sulfide (

) gas upon contact with strong acids or under thermal decomposition.

- Storage: Store at 2–8 °C under inert atmosphere (Argon/Nitrogen). Hygroscopic; protect from moisture to prevent hydrolysis to the amide.
- PPE: Use chemical-resistant gloves (Nitrile), safety goggles, and work within a fume hood to manage potential sulfur odors.

## References

- Chemical Society of Japan. (2001). A Convenient One-Pot Synthesis of Quaternary  $\alpha$ -Methoxy- and  $\alpha$ -Hydroxycarboxylic Acids. Chemical and Pharmaceutical Bulletin. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Compound Summary for 2-Methoxy-2-methylbutanoic acid. Retrieved from [\[Link\]](#)

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